

Essential Safety and Handling Guide for T025, a Potent CLK Inhibitor

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Compound of Interest

Compound Name: T025

Cat. No.: B15621720

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This document provides crucial safety and logistical information for the handling, use, and disposal of **T025** (CAS No. 2407433-00-3), a potent, orally available inhibitor of Cdc2-like kinases (CLKs). Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of experimental protocols.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **T025**. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other appropriate chemical-resistant gloves.
- Body Protection: A laboratory coat.

Operational Plan: Handling and Storage

Handling:

- Handle **T025** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

- Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first-aid measures outlined below.
- Prevent the formation of dust or aerosols during handling.

Storage:

- Store **T025** in a tightly sealed, light-resistant container.
- For long-term storage of the solid powder, a temperature of -20°C is recommended.^[1]
- Stock solutions of **T025** in solvents such as DMSO can be stored at -80°C for up to six months.^[1]

Disposal Plan

Dispose of **T025** and any contaminated materials in accordance with all applicable local, state, and federal regulations for chemical waste. Do not discard down the drain or into the environment.

First-Aid Measures

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Quantitative Data Summary

Property	Value	Reference
CAS Number	2407433-00-3	--INVALID-LINK--
Molecular Formula	C21H18N8	--INVALID-LINK--
Molecular Weight	382.43 g/mol	--INVALID-LINK--
IC50 (in vitro)	30-300 nM (in various cancer cell lines)	--INVALID-LINK--, --INVALID-LINK--
In Vivo Dosage	50 mg/kg (in mice)	--INVALID-LINK--
Solubility	10 mM in DMSO	--INVALID-LINK--
Storage (Solid)	-20°C	--INVALID-LINK--
Storage (Solution)	-80°C (in DMSO)	--INVALID-LINK--

Experimental Protocols

In Vitro Cell-Based Assay for Proliferation Inhibition

This protocol outlines a general procedure for assessing the anti-proliferative effects of **T025** on a cancer cell line, such as MDA-MB-468.

Materials:

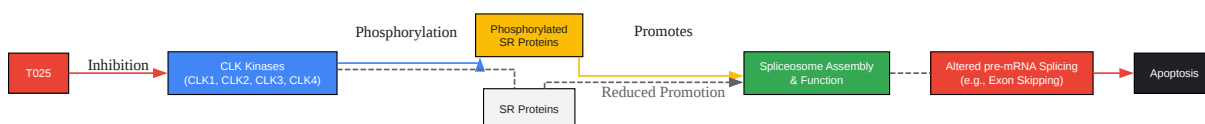
- **T025** powder
- Dimethyl sulfoxide (DMSO), sterile
- Cancer cell line of interest (e.g., MDA-MB-468)
- Complete cell culture medium
- 96-well cell culture plates
- Cell proliferation assay reagent (e.g., CellTiter-Glo®)
- Multichannel pipette

- Plate reader

Procedure:

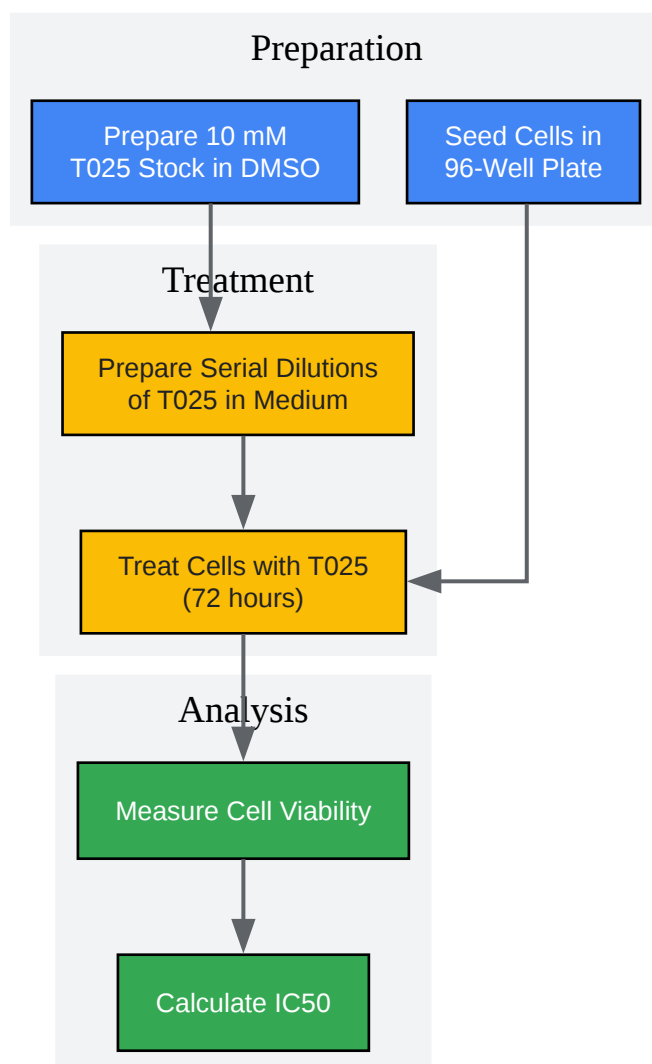
- Prepare **T025** Stock Solution: Dissolve **T025** powder in sterile DMSO to create a 10 mM stock solution.[1] Mix thoroughly to ensure complete dissolution. Store the stock solution at -80°C.
- Cell Seeding: Seed the cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a cell culture incubator.
- Treatment: Prepare serial dilutions of the **T025** stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., a range from 1 nM to 1000 nM).[2] Remove the old medium from the cells and add the medium containing the different concentrations of **T025**. Include a vehicle control (medium with the same concentration of DMSO as the highest **T025** concentration).
- Incubation: Incubate the cells with **T025** for a specified period, typically 72 hours.[2]
- Cell Viability Assessment: After the incubation period, measure cell viability using a suitable cell proliferation assay reagent according to the manufacturer's instructions.
- Data Analysis: Determine the half-maximal inhibitory concentration (IC₅₀) by plotting the cell viability against the log of the **T025** concentration and fitting the data to a dose-response curve.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **T025** inhibits CLK kinases, leading to altered pre-mRNA splicing and apoptosis.



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Caption: Workflow for in vitro cell proliferation inhibition assay with **T025**.

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References

- 1. T-025 (T025) | CLK inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
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